

7-Methyloct-2-YN-1-OL CAS number 61626-15-1 characterization

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Compound of Interest

Compound Name: 7-Methyloct-2-YN-1-OL

Cat. No.: B15461881

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Technical Guide: Characterization of 7-Methyloct-2-YN-1-OL

CAS Number: 61626-15-1

Molecular Formula: C₉H₁₆O

Note on Availability of Data: Extensive searches of chemical databases and scientific literature did not yield specific experimental data for **7-Methyloct-2-YN-1-OL** with CAS number 61626-15-1. This suggests that the compound may be novel, not widely studied, or proprietary. The following guide is therefore presented as a comprehensive template for the characterization of such a compound, outlining the expected data, experimental protocols, and analytical workflows that would be employed in its analysis.

Physicochemical Properties

The physicochemical properties of a novel compound are fundamental to its characterization, influencing its behavior in various applications, including as a potential therapeutic agent. The expected properties for an alkynol like **7-Methyloct-2-YN-1-OL** are summarized below.

Property	Predicted/Expected Value	Experimental Method
Molecular Weight	140.22 g/mol	High-Resolution Mass Spectrometry (HRMS)
Appearance	[e.g., Colorless liquid]	Visual Inspection
Boiling Point	[Value] °C at [Pressure]	Distillation under reduced pressure
Melting Point	[Value] °C	Differential Scanning Calorimetry (DSC)
Density	[Value] g/cm ³ at 20°C	Oscillating U-tube densitometry
Refractive Index	[Value] at 20°C	Abbe refractometer
Solubility	[e.g., Soluble in...]	Visual assessment in various solvents
pKa	[Value]	Potentiometric titration or computational prediction
LogP	[Value]	Shake-flask method or RP-HPLC

Spectroscopic Characterization

Spectroscopic analysis is crucial for the structural elucidation of a molecule. The combined data from NMR, IR, and Mass Spectrometry provide a detailed picture of the molecular framework.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides information about the carbon-hydrogen framework of the molecule.

Nucleus	Expected Chemical Shifts (δ) in ppm	Multiplicity	Coupling Constants (J) in Hz
^1H NMR	[List of expected proton shifts]	[s, d, t, q, m]	[List of expected J values]
^{13}C NMR	[List of expected carbon shifts]	-	-

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For **7-Methyloct-2-YN-1-OL**, key absorptions would be expected for the hydroxyl and alkyne groups.

Functional Group	Expected Wavenumber (cm^{-1})	Intensity
O-H stretch	~3200-3600	Strong, Broad
$\text{C}\equiv\text{C}$ stretch	~2100-2260	Weak to Medium
C-H (sp^3) stretch	~2850-3000	Strong
C-O stretch	~1050-1150	Strong

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, aiding in its identification.

Ionization Method	Mass-to-Charge Ratio (m/z)	Relative Abundance (%)	Fragment Assignment
ESI-HRMS	[Calculated m/z for $[\text{M}+\text{H}]^+$]	100	$[\text{M}+\text{H}]^+$
GC-MS (EI)	[List of fragment m/z]	[List of abundances]	[Fragment structures]

Purity Assessment

The purity of the compound is a critical parameter, especially in the context of drug development. High-Performance Liquid Chromatography (HPLC) is a standard method for this assessment.

Parameter	Result
Purity by HPLC	>95% (typical)
Retention Time	[Value] min
Column	[e.g., C18]
Mobile Phase	[e.g., ACN:H ₂ O]
Flow Rate	[Value] mL/min
Detection	[e.g., UV at 210 nm]

Experimental Protocols

Detailed methodologies are essential for the reproducibility of experimental results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **7-Methyloct-2-YN-1-OL** (5-10 mg) would be dissolved in an appropriate deuterated solvent (e.g., CDCl₃, 0.5 mL) in a 5 mm NMR tube. ¹H and ¹³C NMR spectra would be recorded on a spectrometer operating at a frequency of, for example, 400 MHz for protons and 100 MHz for carbon.^{[1][2][3][4][5]} Chemical shifts would be reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.^[2]

Infrared (IR) Spectroscopy

The IR spectrum would be obtained using a Fourier-Transform Infrared (FTIR) spectrometer. A small amount of the neat liquid sample would be placed between two KBr plates.^[6] The spectrum would be recorded over a range of 4000-400 cm⁻¹.^{[7][8][9][10][11]}

Mass Spectrometry (MS)

High-resolution mass spectra (HRMS) would be obtained on a time-of-flight (TOF) mass spectrometer with an electrospray ionization (ESI) source to confirm the elemental composition. [12][13] Gas chromatography-mass spectrometry (GC-MS) could be used to analyze the fragmentation pattern under electron impact (EI) ionization. [14][15][16]

High-Performance Liquid Chromatography (HPLC)

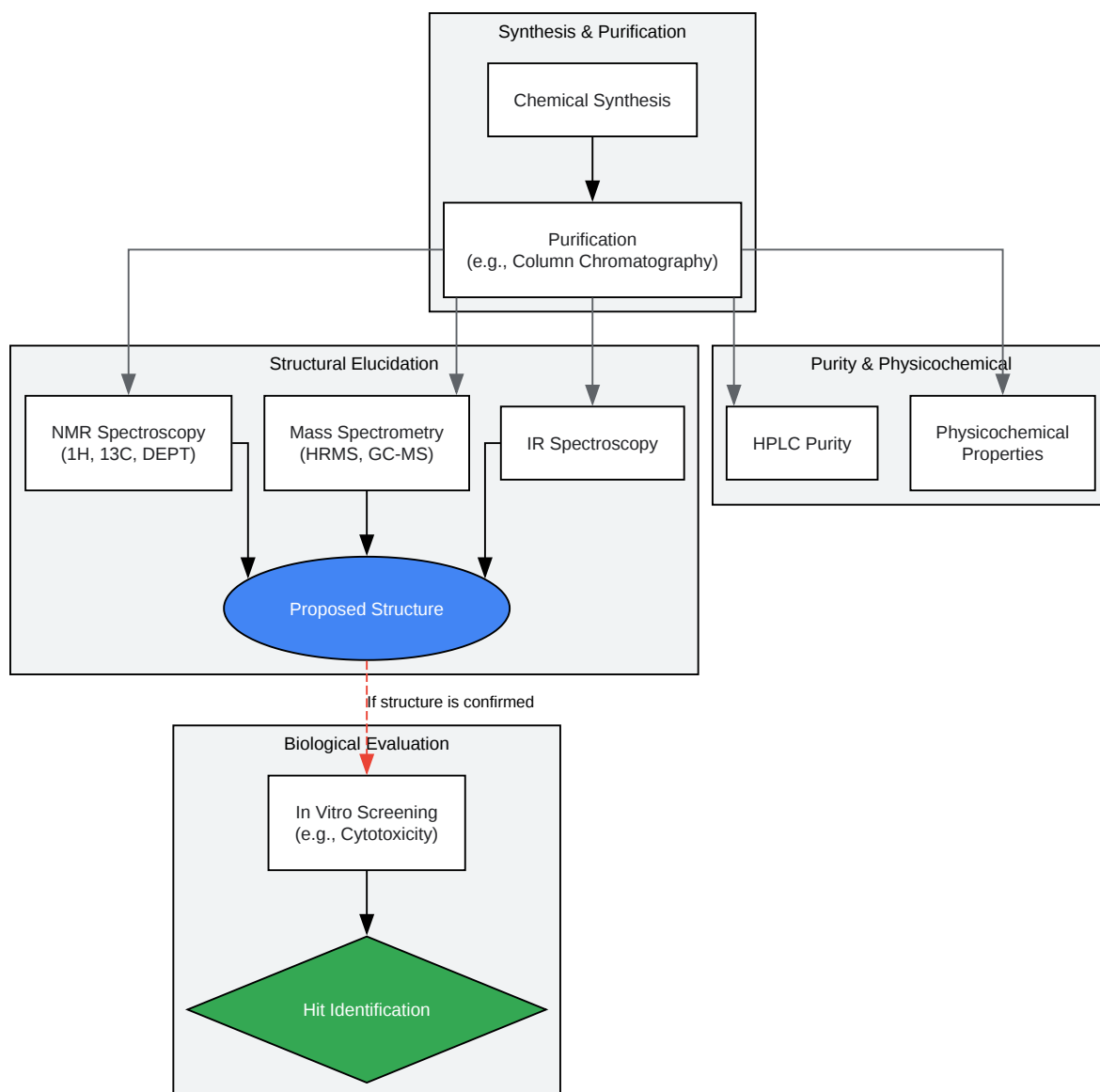
Purity analysis would be performed on an HPLC system equipped with a UV detector. [17][18] [19][20] A reverse-phase C18 column would typically be used with a mobile phase consisting of a gradient of acetonitrile and water. The sample would be dissolved in the mobile phase and injected. The purity would be determined by the relative area of the main peak. [17][18][19][20]

In Vitro Biological Activity Screening

To assess the biological activity of a novel compound, a series of in vitro assays would be conducted. [21][22][23] This would typically start with a primary screen to identify any general bioactivity, followed by more specific assays based on the initial findings. [21][22][24][25] For example, a cytotoxicity assay using a panel of cancer cell lines could be performed to evaluate anticancer potential. [22]

Visualizations

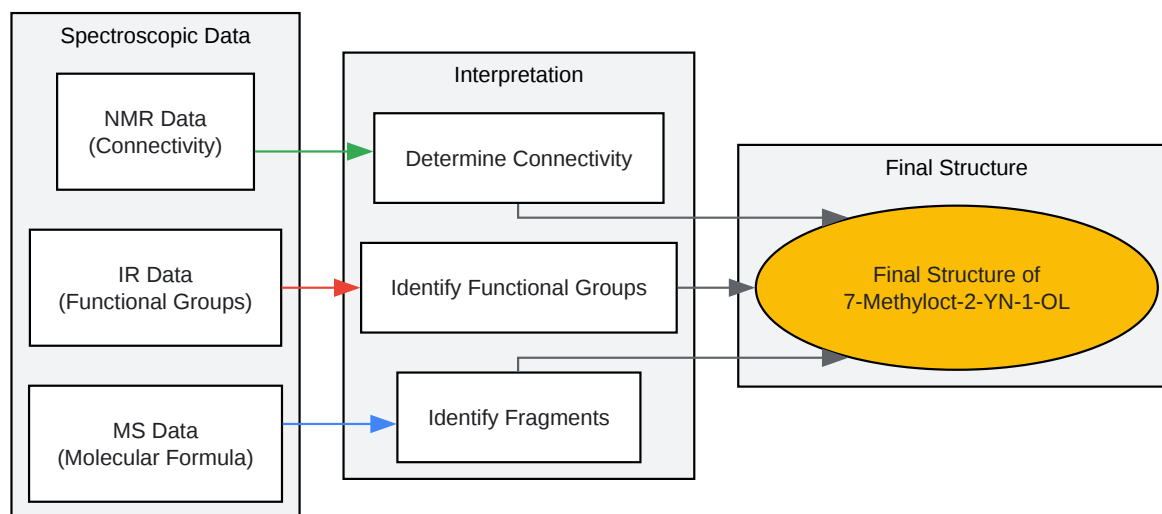
Logical Workflow for Compound Characterization



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Caption: General experimental workflow for the characterization of a novel compound.

Logic Diagram for Spectroscopic Structure Elucidation



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Caption: Logical relationships in structure elucidation using spectroscopic data.

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